



Application Notes: CaS:Eu Red Phosphor for Display Technology

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Compound of Interest		
Compound Name:	Calcium sulfide (CaS)	
Cat. No.:	B7801512	Get Quote

1. Introduction

Europium-doped Calcium Sulfide (CaS:Eu) is an inorganic phosphor renowned for its strong red light emission, making it a critical component in advanced display and lighting technologies. [1] As a member of the alkaline earth sulfide family, CaS provides a suitable host lattice for the Eu^{2+} activator ion. The luminescence mechanism involves the $4f^7 \rightarrow 4f^65d^1$ electronic transition of Eu^{2+} , which is strongly influenced by the host crystal field. This results in a broad emission band in the red portion of the visible spectrum, typically peaking between 625 and 650 nm.[2]

The primary application for CaS:Eu is as a red-light-emitting phosphor in white light-emitting diodes (WLEDs). In typical WLEDs, a blue-emitting InGaN chip is coated with a yellow-emitting phosphor (like YAG:Ce) to produce pseudo-white light. However, this approach often suffers from a deficiency in the red spectral region, leading to a low Color Rendering Index (CRI) and a high Correlated Color Temperature (CCT). By incorporating a red phosphor like CaS:Eu, the spectral power distribution is balanced, significantly improving the CRI and enabling the production of warm-white light.[3] Its broad excitation spectrum allows it to be efficiently excited by standard blue LED chips (420-460 nm).[4][5]

Despite its excellent optical properties, CaS:Eu faces challenges related to its chemical and thermal stability.[3][6] Sulfide-based phosphors are susceptible to hydrolysis in the presence of moisture, which can degrade their luminescent efficiency. Furthermore, like many phosphors, it experiences thermal quenching, where its emission intensity decreases at elevated operating



temperatures.[3] Research efforts are focused on mitigating these issues through strategies like co-doping with other elements (e.g., Mg, Ga) or applying protective surface coatings.[3]

These notes provide an overview of the synthesis, characterization, and properties of CaS:Eu for researchers and scientists working on display materials and solid-state lighting.

2. Synthesis Protocols

Several methods have been developed to synthesize CaS:Eu phosphors. The choice of method can influence the material's crystallinity, particle size, and luminescent properties.[1][7] Below are protocols for two common synthesis techniques.

Protocol 1: Solid-State Reaction Method

This method involves the high-temperature reaction of solid precursors in a controlled atmosphere. It is a widely used technique for producing crystalline phosphors.

A. Materials and Equipment:

- Calcium Carbonate (CaCO₃)
- Sulfur (S)
- Europium(III) Oxide (Eu₂O₃)
- Ammonium Chloride (NH₄Cl) or other flux material
- High-purity alumina crucibles
- Ball mill or mortar and pestle
- Tube furnace with gas flow control (capable of reaching >1100°C)
- Inert or reducing atmosphere (e.g., N₂, H₂/N₂ mixture)
- B. Experimental Workflow Diagram:



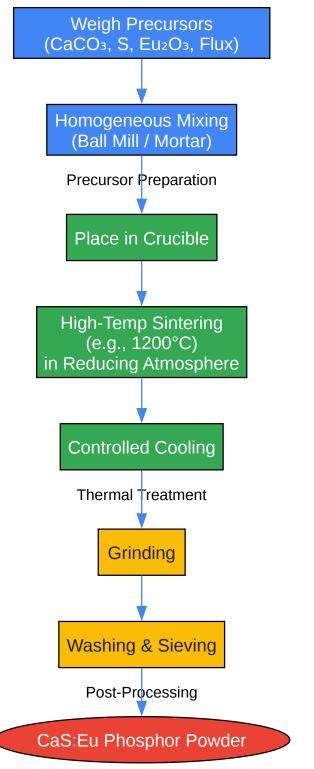


Diagram 1: Solid-State Synthesis Workflow for CaS:Eu



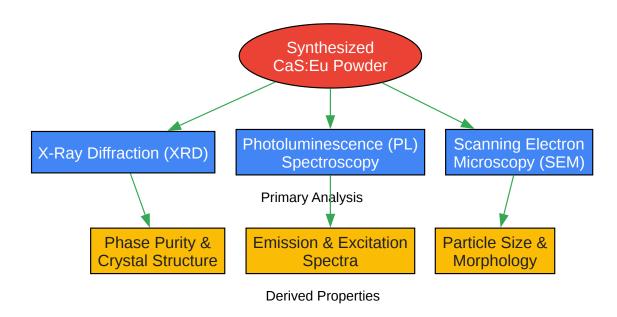


Diagram 2: Characterization Workflow for CaS:Eu Phosphor



Diagram 3: Simplified Energy Level Diagram for Eu²⁺ in CaS Host

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